

Personal protective equipment for handling 2-Fluorobenzonitrile

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Compound of Interest

Compound Name: 2-Fluorobenzonitrile

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Essential Safety and Handling Guide for 2-Fluorobenzonitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Fluorobenzonitrile** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **2-Fluorobenzonitrile**
- CAS Number: 394-47-8
- Molecular Formula: C₇H₄FN

Hazard Summary: **2-Fluorobenzonitrile** is a combustible liquid that is harmful if swallowed, in contact with skin, or inhaled.^[1] It causes skin irritation and serious eye damage.^{[1][2][3]} It may also cause respiratory irritation.^{[1][3][4]}

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to prevent exposure. The following table summarizes the required PPE for handling **2-Fluorobenzonitrile**.

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles and a face shield. [5] Equipment should be tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[1][3]
Skin Protection	Wear a complete suit protecting against chemicals.[3] Use appropriate protective gloves (e.g., nitrile rubber, inspect before use) and clothing to prevent skin exposure.[1][4][5]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A recommended filter type is for organic gases and vapors (Type A, Brown, conforming to EN14387).[1]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for safety.

1. Preparation and Engineering Controls:

- Ensure adequate ventilation.[1][6] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[7]
- Confirm that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1]
- Keep the chemical away from heat, sparks, open flames, and hot surfaces. No smoking.[1][3]

2. Handling:

- Avoid all personal contact, including inhalation of vapors or mists.[3][4]

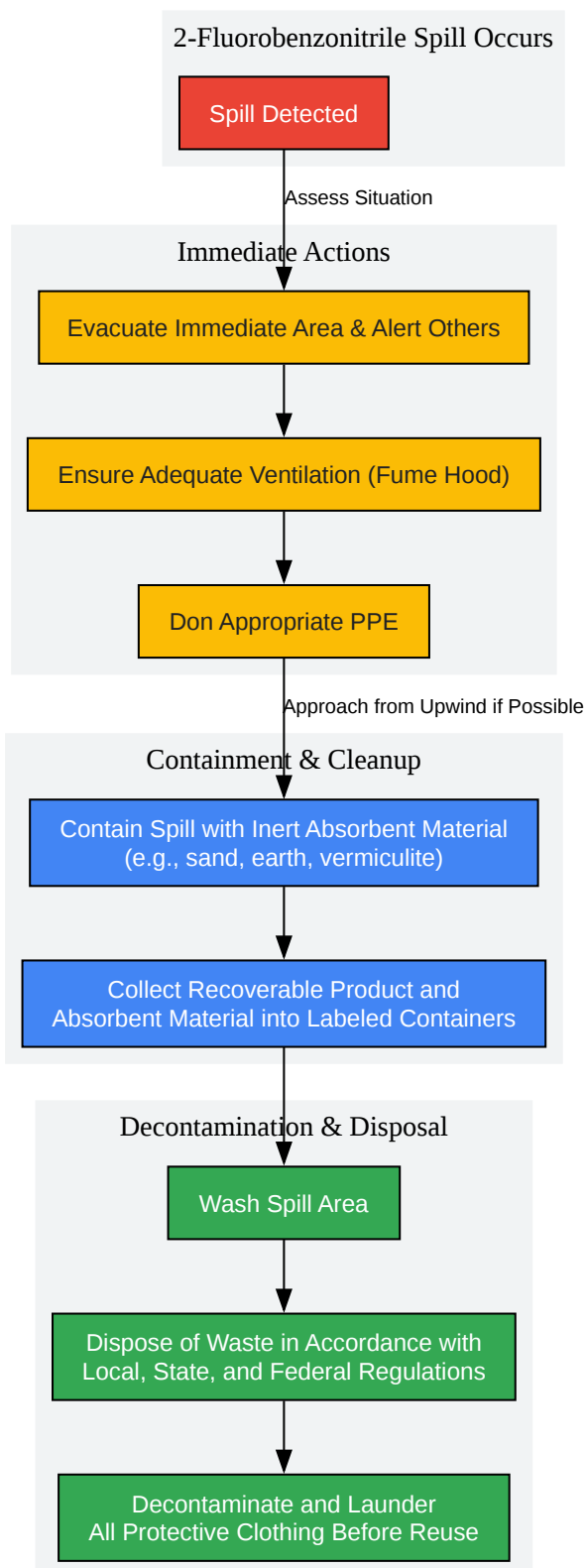
- Do not eat, drink, or smoke when using this product.[1][4]
- Wash hands and any exposed skin thoroughly after handling.[1][7]
- Keep the container tightly closed when not in use.[1][6]

3. Storage:

- Store in a locked, well-ventilated place.[1]
- Keep the container tightly closed and in a dry environment.[3][6][7]
- Store away from incompatible materials.

Emergency and Disposal Plan

Spill Response Workflow:



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Caption: Workflow for a **2-Fluorobenzonitrile** spill response.

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[1]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[1]
- Ingestion: Call a physician or poison control center immediately. Do NOT induce vomiting. Rinse mouth with water.[1][3]

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][7]
- Do not allow the product to enter drains.[7]
- Contaminated packaging should be treated as the product itself. Leave chemicals in their original containers and do not mix with other waste.[7]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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